

# Introduction: The Strategic Importance of a Versatile Pyrimidine Scaffold

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## Compound of Interest

Compound Name: 5-Bromo-2-methylpyrimidin-4-OL

Cat. No.: B156621

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In the landscape of modern medicinal chemistry and drug discovery, the pyrimidine ring stands as a "privileged scaffold"—a core molecular structure frequently found in clinically successful therapeutic agents.[1] Its unique electronic properties and ability to form multiple hydrogen bonds make it an ideal framework for designing molecules that interact with biological targets. Within this important class of heterocycles, **5-Bromo-2-methylpyrimidin-4-ol** emerges as a particularly valuable building block.

The strategic placement of its functional groups—a reactive bromine atom, a methyl group, and a hydroxyl group on the pyrimidine core—offers medicinal chemists a versatile platform for molecular elaboration. The bromine atom is a prime handle for palladium-catalyzed cross-coupling reactions, enabling the facile introduction of diverse aryl and heteroaryl moieties. This guide provides an in-depth analysis of **5-Bromo-2-methylpyrimidin-4-ol**, covering its fundamental physicochemical properties, a detailed synthesis protocol with mechanistic rationale, its applications in drug development, and essential safety protocols for laboratory handling.

## Physicochemical Properties and Molecular Characteristics

A precise understanding of a compound's properties is the foundation of its application in research. **5-Bromo-2-methylpyrimidin-4-ol**, also known by its IUPAC name 5-bromo-2-methyl-1H-pyrimidin-6-one, exists in a tautomeric equilibrium between the -ol and -one forms,

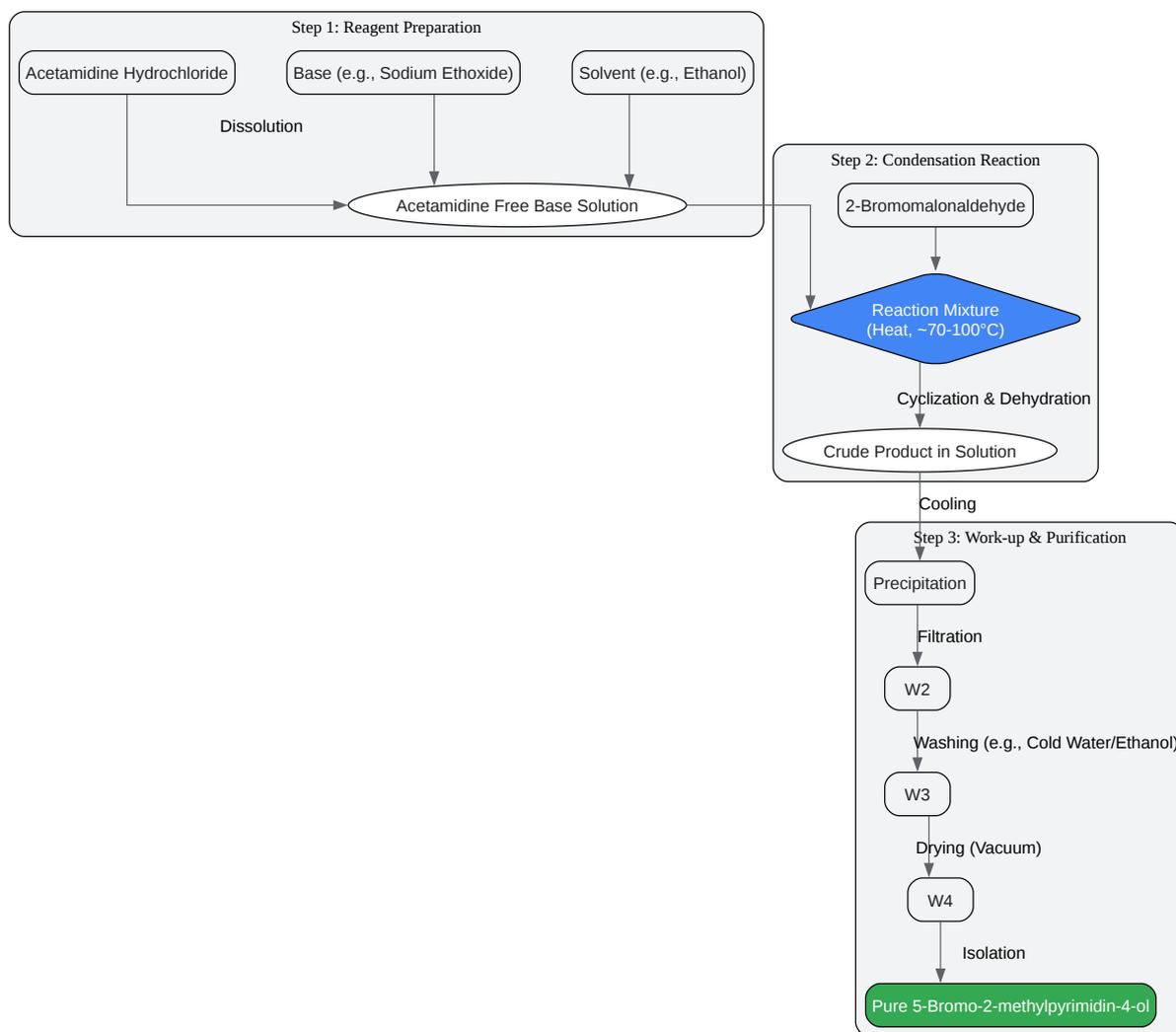
with the keto form generally predominating.[2] Its key molecular and physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> O	PubChem[2]
Molecular Weight	189.01 g/mol	PubChem[2], Smolecule[3]
Exact Mass	187.95853 Da	PubChem[2]
IUPAC Name	5-bromo-2-methyl-1H-pyrimidin-6-one	PubChem[2]
CAS Number	1676-57-9	PubChem[2]
Appearance	Solid (form may vary)	N/A
Hydrogen Bond Donors	1	PubChem[2]
Hydrogen Bond Acceptors	3	PubChem[2]
Rotatable Bond Count	0	PubChem[2]

## Synthesis Protocol: A Mechanistic Approach

The synthesis of substituted pyrimidines can be achieved through various routes. A common and efficient method involves the condensation of an amidine with a 1,3-dicarbonyl equivalent. The following protocol outlines a plausible and robust synthesis for **5-Bromo-2-methylpyrimidin-4-ol**, adapted from established methodologies for similar pyrimidine compounds.[4] The rationale behind each step is provided to offer deeper insight into the reaction mechanism.

## Experimental Workflow Diagram



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Caption: Synthesis workflow for **5-Bromo-2-methylpyrimidin-4-ol**.

## Step-by-Step Methodology

- Preparation of Acetamidine Free Base:
  - Action: Dissolve acetamidine hydrochloride (1.0 eq) in a suitable solvent such as ethanol.
  - Action: Add a solution of a strong base, like sodium ethoxide (1.0 eq), to the stirred acetamidine solution. This deprotonates the hydrochloride salt to generate the nucleophilic free base of acetamidine.
  - Causality: The free base is essential for the subsequent nucleophilic attack. Using the hydrochloride salt directly would render the nitrogen non-nucleophilic.
- Condensation and Cyclization:
  - Action: In a separate reaction vessel, dissolve 2-bromomalonaldehyde (1.0 eq) in a protic acid solvent like acetic acid or an alcohol.
  - Action: Slowly add the prepared acetamidine free base solution to the 2-bromomalonaldehyde solution. Heat the mixture, typically between 70-105°C.<sup>[4]</sup>
  - Causality: The reaction proceeds via a condensation mechanism. The nucleophilic nitrogen atoms of acetamidine attack the electrophilic aldehyde carbons of 2-bromomalonaldehyde. This is followed by an intramolecular cyclization and subsequent dehydration (loss of two water molecules) to form the stable aromatic pyrimidine ring. Heating provides the necessary activation energy for the dehydration steps.
- Product Isolation and Purification:
  - Action: Monitor the reaction to completion using an appropriate technique (e.g., TLC or LC-MS).
  - Action: Upon completion, cool the reaction mixture to room temperature or below to induce precipitation of the product.
  - Action: Collect the solid product by vacuum filtration. Wash the filter cake with a cold solvent (e.g., water or ethanol) to remove residual starting materials and soluble impurities.

- Action: Dry the purified solid under vacuum to yield the final product, **5-Bromo-2-methylpyrimidin-4-ol**. Further purification can be achieved by recrystallization if necessary.

## Applications in Research and Drug Development

The true value of **5-Bromo-2-methylpyrimidin-4-ol** lies in its utility as a versatile chemical intermediate for synthesizing more complex, biologically active molecules.[5][6] The pyrimidine core is a known bioisostere for phenyl and other aromatic systems, often improving medicinal chemistry properties.[1]

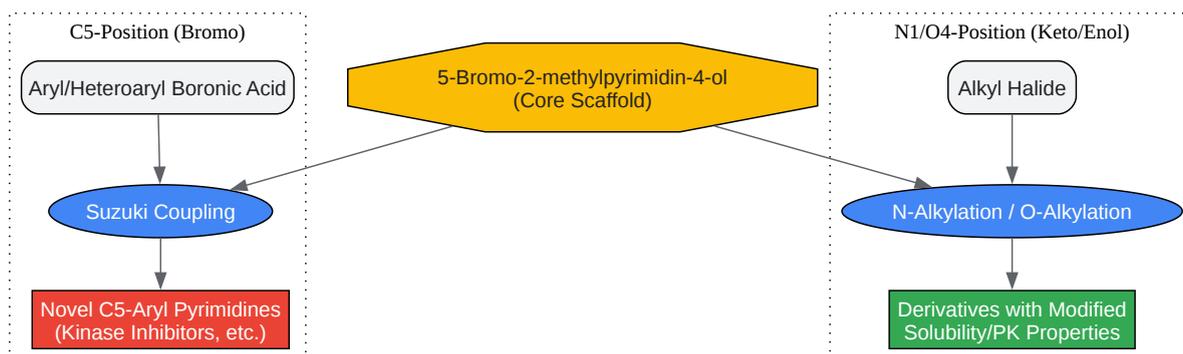
### Scaffold for Kinase Inhibitors

The aminopyridine and pyrimidine scaffolds are foundational in the development of kinase inhibitors, which are a major class of anticancer drugs.[6] These scaffolds often interact with the hinge region of the kinase ATP-binding site. **5-Bromo-2-methylpyrimidin-4-ol** provides a framework that can be elaborated to target various kinases.

### Platform for Cross-Coupling Reactions

The bromine atom at the C5 position is the key to its versatility. It serves as an anchor point for palladium-catalyzed cross-coupling reactions such as the Suzuki, Stille, or Buchwald-Hartwig reactions. This allows for the precise and controlled introduction of a wide variety of substituents, which is a cornerstone of structure-activity relationship (SAR) studies in drug discovery.[7]

## Conceptual Application Diagram



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Caption: Potential synthetic modifications of the core scaffold.

## Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **5-Bromo-2-methylpyrimidin-4-ol** is paramount for ensuring personnel safety. The following guidelines are synthesized from safety data sheets of structurally related compounds.[8][9][10]

- Personal Protective Equipment (PPE): Always wear standard laboratory attire, including a lab coat, nitrile gloves, and chemical safety goggles.[8]
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[10] Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents and strong acids.
- First Aid Measures:

- Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, seek medical attention.[9]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[9]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[8]
- Ingestion: Rinse mouth with water and drink plenty of water. Do not induce vomiting. Seek medical attention.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

## Conclusion

**5-Bromo-2-methylpyrimidin-4-ol** is more than a chemical with a molecular weight of 189.01 g/mol ; it is a strategic tool for innovation in pharmaceutical research. Its well-defined physicochemical properties, accessible synthesis, and highly versatile chemical nature make it an indispensable building block. For researchers and scientists in drug development, a thorough understanding of this scaffold's potential and its proper handling are essential for leveraging its capabilities to design and create the next generation of therapeutic agents.

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